

Application Notes and Protocols: Preparation of AZ7550 Stock and Working Solutions

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Compound of Interest

Compound Name: AZ7550

Cat. No.: B560540

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AZ7550 is an active metabolite of the third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor, Osimertinib (AZD9291).^{[1][2][3]} It functions as an inhibitor of the insulin-like growth factor 1 receptor (IGF-1R) with an IC₅₀ of 1.6 μ M.^{[2][4]} **AZ7550** also demonstrates inhibitory activity against various cancer cell lines, with IC₅₀ values in the nanomolar range for mutant and wild-type cell lines.^{[1][2]} Accurate preparation of stock and working solutions of **AZ7550** is critical for obtaining reliable and reproducible results in preclinical research. This document provides a detailed protocol for the preparation, storage, and handling of **AZ7550** solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **AZ7550** and its common salt forms is presented in the table below. It is crucial to use the correct molecular weight corresponding to the specific form of **AZ7550** being used for accurate molar concentration calculations.

Property	AZ7550 (Free Base)	AZ7550 Hydrochloride	AZ7550 Mesylate
Molecular Formula	C ₂₇ H ₃₁ N ₇ O ₂	C ₂₇ H ₃₂ ClN ₇ O ₂	C ₃₀ H ₄₃ N ₇ O ₁₁ S ₃
Molecular Weight	485.58 g/mol [4]	522.04 g/mol [5]	773.89 g/mol [6]
Appearance	Light yellow to yellow solid powder[5]	Light yellow to yellow solid powder[5]	Not specified
Solubility (in DMSO)	83.33 mg/mL (171.61 mM) with sonication and pH adjustment to 5 with 1 M HCl.[4]	1.88 mg/mL (3.60 mM) with sonication and warming.[1]	Not specified
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years.[4][5]	-20°C for up to 3 years; 4°C for up to 2 years.[5]	-20°C for up to 2 years.[6]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month.[1][4][5]	-80°C for up to 6 months; -20°C for up to 1 month.[1][5]	-20°C for up to 1 month.[6]

Experimental Protocols

Materials

- **AZ7550** (free base, hydrochloride, or mesylate salt)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Warming block or water bath (optional)

- Sterile, filtered pipette tips
- Appropriate cell culture medium or buffer for working solutions

Protocol for Preparing a 10 mM Stock Solution of AZ7550 (Free Base)

This protocol describes the preparation of a 10 mM stock solution of **AZ7550** free base. The same principles apply to the salt forms, ensuring the use of the correct molecular weight for calculations.

- **Pre-weighing Preparation:** Before opening the vial, allow the **AZ7550** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the compound.
- **Weighing the Compound:** Accurately weigh a specific amount of **AZ7550** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.86 mg of **AZ7550** free base (Molecular Weight: 485.58 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 485.58 \text{ g/mol} / 1000 = 4.86 \text{ mg}$
- **Dissolving the Compound:** Add the appropriate volume of DMSO to the weighed **AZ7550** powder. For the example above, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Vortex the solution thoroughly. If necessary, sonicate the vial or warm it gently (e.g., in a 37°C water bath) to aid dissolution.^[1] Visually inspect the solution to ensure no solid particles remain.
- **Storage of Stock Solution:** Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.^[1] Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^{[1][4][5]}

Protocol for Preparing Working Solutions

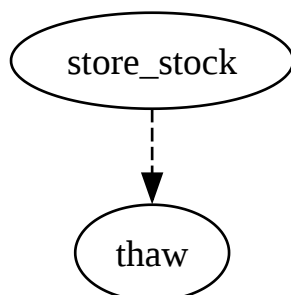
Working solutions should be prepared fresh from the stock solution for each experiment.

- Thawing the Stock Solution: Thaw a single aliquot of the **AZ7550** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or experimental buffer.
 - Example: To prepare 1 mL of a 10 μ M working solution from a 10 mM stock solution, you would perform a 1:1000 dilution.
 - Calculation:
 - Volume of stock solution needed = (Final Concentration x Final Volume) / Stock Concentration
 - Volume of stock solution needed = (10 μ M x 1 mL) / 10,000 μ M = 0.001 mL or 1 μ L.
 - Add 1 μ L of the 10 mM stock solution to 999 μ L of the desired medium or buffer.
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can be detrimental to cells in culture.
- Immediate Use: Use the freshly prepared working solution immediately. Do not store diluted working solutions for extended periods.

Stability and Handling

- **AZ7550** is unstable in plasma due to a potential Michael addition reaction with cysteine.[3] If working with plasma samples, the addition of acetonitrile may enhance stability.[3]
- For general in vitro experiments, it is always recommended to prepare fresh working solutions from a frozen stock on the day of use.
- Avoid repeated freeze-thaw cycles of the stock solution, as this can lead to degradation of the compound.[1] Aliquoting is highly recommended.
- Protect the compound and its solutions from light.

Signaling Pathway and Experimental Workflow



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Workflow for preparing **AZ7550** solutions.

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